

Synthesis of Diethyl methyl malonate from diethyl malonate

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Compound of Interest

Compound Name: Diethyl methyl malonate

Cat. No.: B8451518

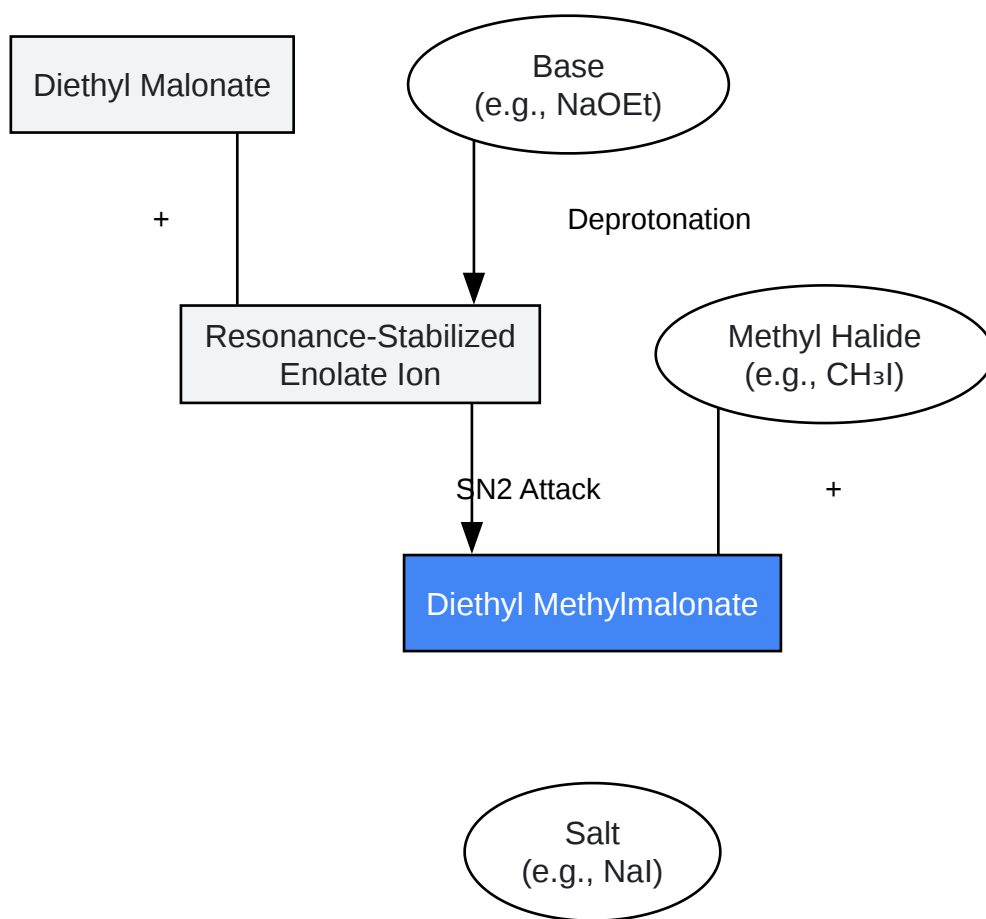
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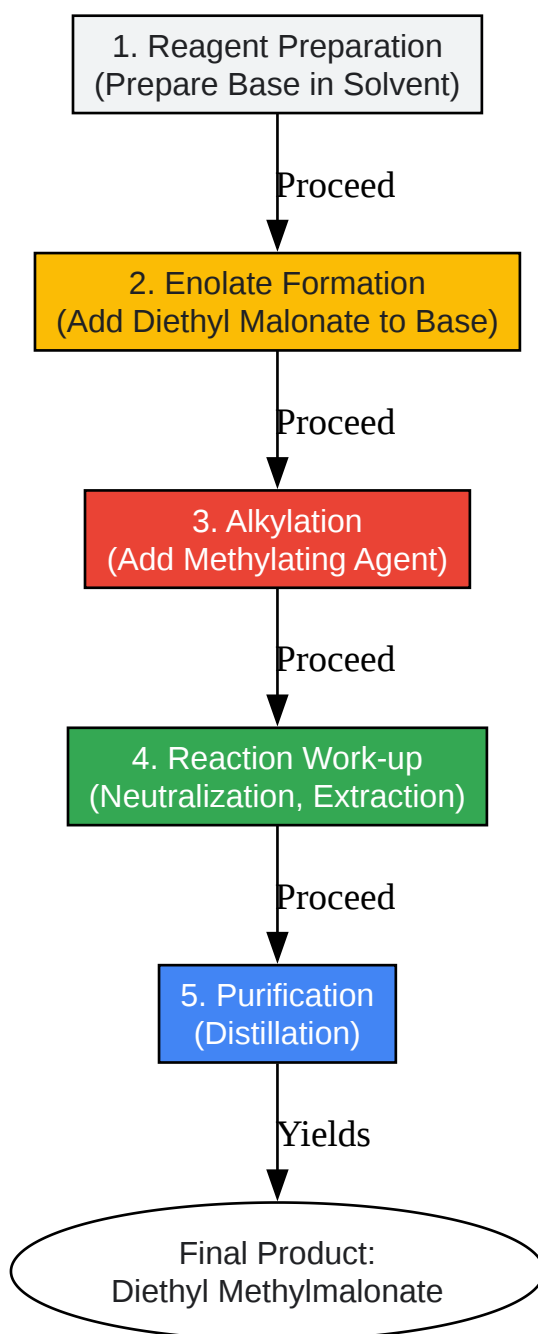
Core Reaction Mechanism

The synthesis of diethyl methylmalonate from diethyl malonate is a classic example of a malonic ester synthesis, which relies on the heightened acidity of the α -protons on the methylene group ($-\text{CH}_2-$) of diethyl malonate.^{[1][2]} These protons are flanked by two electron-withdrawing carbonyl groups, making them readily removable by a suitable base ($\text{pK}_a \approx 13$).^{[1][3]}

The reaction proceeds in two main steps:

- Enolate Formation:** A base, typically sodium ethoxide (NaOEt), deprotonates the diethyl malonate at the α -carbon. This creates a resonance-stabilized enolate ion, which is a potent nucleophile.^{[4][5]} The use of a bulky base can prevent unwanted side reactions like nucleophilic substitution on the ester itself.^[4]
- Nucleophilic Alkylation:** The nucleophilic enolate ion attacks an electrophilic methylating agent, such as methyl iodide (CH_3I) or methyl bromide (CH_3Br), in a second-order nucleophilic substitution ($\text{S}_\text{N}2$) reaction.^{[6][7]} This step forms the new carbon-carbon bond, yielding diethyl methylmalonate.^[7]





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